

Spectroscopic Data for 1-Carbamoyl-3-methylpyrazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Carbamoyl-3-methylpyrazole

CAS No.: 873-50-7

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **1-Carbamoyl-3-methylpyrazole**, also known as 3-methyl-1H-pyrazole-1-carboxamide. Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), drawing upon spectral data from closely related analogues. The methodologies and interpretations presented herein are grounded in established scientific literature to ensure technical accuracy and practical utility.

Introduction to 1-Carbamoyl-3-methylpyrazole

1-Carbamoyl-3-methylpyrazole is a heterocyclic compound featuring a pyrazole ring substituted with a methyl group at the C3 position and a carbamoyl group at the N1 position. The pyrazole motif is a key pharmacophore in numerous pharmaceutical agents, exhibiting a wide range of biological activities.^{[1][2]} The carbamoyl moiety can significantly influence the molecule's solubility, hydrogen bonding capacity, and overall biological profile. Accurate spectroscopic characterization is paramount for confirming the chemical identity, purity, and structure of this compound in research and development settings.

Molecular Structure:

- Chemical Formula: $C_5H_7N_3O$ [3]
- Molecular Weight: 125.13 g/mol [3]
- InChIKey: PNZZQMXXKNDHNS-UHFFFAOYSA-N [4]

The structural elucidation of **1-Carbamoyl-3-methylpyrazole** relies on a synergistic application of various spectroscopic techniques. This guide will delve into the predicted spectral features for this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the carbon-hydrogen framework of a molecule. The following sections detail the predicted 1H and ^{13}C NMR spectra of **1-Carbamoyl-3-methylpyrazole**.

1H NMR Spectroscopy: Predicted Data and Interpretation

The proton NMR spectrum is anticipated to display distinct signals for the pyrazole ring protons, the methyl group protons, and the protons of the carbamoyl group. The chemical shifts are predicted based on the known spectra of 3-methylpyrazole and other N-acylpyrazoles.

Predicted 1H NMR Data (in $CDCl_3$):

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
H-4	~ 6.2 - 6.4	Doublet (d)	1H
H-5	~ 7.5 - 7.7	Doublet (d)	1H
-CH ₃	~ 2.3 - 2.5	Singlet (s)	3H
-NH ₂	~ 5.5 - 7.0	Broad Singlet (br s)	2H

Causality Behind Predicted Chemical Shifts:

- **Pyrazole Ring Protons (H-4 and H-5):** The pyrazole ring is an aromatic system. The H-4 proton is expected to appear more upfield compared to the H-5 proton. This is due to the electron-donating effect of the adjacent methyl group at C-3 and the electron-withdrawing nature of the carbamoyl group at N-1, which deshields the H-5 proton to a greater extent. The coupling between H-4 and H-5, typically with a coupling constant (J) of 2-3 Hz, would result in a doublet for each signal.
- **Methyl Protons (-CH₃):** The methyl group attached to the pyrazole ring is expected to resonate as a singlet in the upfield region, characteristic of alkyl protons on an aromatic ring.
- **Carbamoyl Protons (-NH₂):** The amide protons are expected to appear as a broad singlet. The chemical shift of these protons can be highly variable and is dependent on factors such as solvent, concentration, and temperature due to hydrogen bonding and exchange phenomena.

Experimental Protocol for ¹H NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1-Carbamoyl-3-methylpyrazole** in 0.6-0.7 mL of deuterated chloroform (CDCl₃) or another suitable deuterated solvent (e.g., DMSO-d₆).
- **Instrumentation:** Utilize a 400 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
 - Acquire a sufficient number of scans to achieve an adequate signal-to-noise ratio.
 - Use a relaxation delay of 1-5 seconds.
- **Processing:** Fourier transform the acquired free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl₃ at 7.26 ppm) as an internal standard.

Visualization of ¹H NMR Assignments:

Caption: Predicted ^1H NMR assignments for **1-Carbamoyl-3-methylpyrazole**.

^{13}C NMR Spectroscopy: Predicted Data and Interpretation

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule.

Predicted ^{13}C NMR Data (in CDCl_3):

Carbon	Predicted Chemical Shift (δ , ppm)
C=O	~ 155 - 160
C-3	~ 148 - 152
C-5	~ 130 - 135
C-4	~ 108 - 112
-CH ₃	~ 12 - 15

Causality Behind Predicted Chemical Shifts:

- **Carbonyl Carbon (C=O):** The carbonyl carbon of the carbamoyl group is expected to be the most deshielded carbon, appearing at the lowest field due to the strong electron-withdrawing effect of the oxygen atom.
- **Pyrazole Ring Carbons (C-3, C-5, C-4):** The chemical shifts of the pyrazole ring carbons are influenced by the substituents. C-3, attached to the methyl group and a nitrogen atom, will be significantly downfield. C-5, adjacent to two nitrogen atoms, will also be downfield. C-4 is expected to be the most upfield of the ring carbons.^[5]
- **Methyl Carbon (-CH₃):** The methyl carbon will resonate at a high field, typical for sp^3 hybridized carbons.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- **Sample Preparation:** Use the same sample prepared for ^1H NMR.

- Instrumentation: A 100 MHz or higher frequency NMR spectrometer is recommended.
- Acquisition Parameters:
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
 - Employ proton decoupling to simplify the spectrum to singlets for each carbon.
 - Use a sufficient number of scans and an appropriate relaxation delay.
- Processing: Fourier transform the FID, phase correct the spectrum, and reference it to the solvent signal (e.g., CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (Amide)	3400 - 3200	Medium-Strong, often two bands
C-H Stretch (Aromatic)	3100 - 3000	Medium
C-H Stretch (Aliphatic)	2980 - 2850	Medium
C=O Stretch (Amide I)	1700 - 1660	Strong
N-H Bend (Amide II)	1640 - 1550	Medium
C=N & C=C Stretch (Pyrazole Ring)	1600 - 1450	Medium-Strong
C-N Stretch	1400 - 1200	Medium

Interpretation of Key Vibrational Modes:

- **N-H Stretching:** The presence of the primary amide (-NH_2) group will give rise to two characteristic stretching bands in the $3400\text{-}3200\text{ cm}^{-1}$ region, corresponding to the asymmetric and symmetric stretches.
- **C=O Stretching (Amide I Band):** A strong absorption band is expected in the $1700\text{-}1660\text{ cm}^{-1}$ range, which is characteristic of the carbonyl group in an amide. Its position can be influenced by conjugation and hydrogen bonding.
- **Pyrazole Ring Vibrations:** The pyrazole ring will exhibit characteristic C=C and C=N stretching vibrations in the fingerprint region ($1600\text{-}1450\text{ cm}^{-1}$).^[6]

Experimental Protocol for IR Spectroscopy (ATR):

- **Sample Preparation:** Place a small amount of the solid **1-Carbamoyl-3-methylpyrazole** directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Collect the spectrum over the mid-IR range (typically $4000\text{-}400\text{ cm}^{-1}$).
- **Processing:** Perform a background subtraction using the spectrum of the empty ATR crystal.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structure elucidation.

Predicted Mass Spectrometry Data (Electron Ionization - EI):

m/z	Proposed Fragment
125	$[M]^+$ (Molecular Ion)
82	$[M - \text{CONH}]^+$
81	$[M - \text{CONH}_2]^+$
67	$[\text{C}_4\text{H}_5\text{N}]^+$
43	$[\text{CONH}_2 + \text{H}]^+$ or $[\text{C}_2\text{H}_3\text{N}]^+$

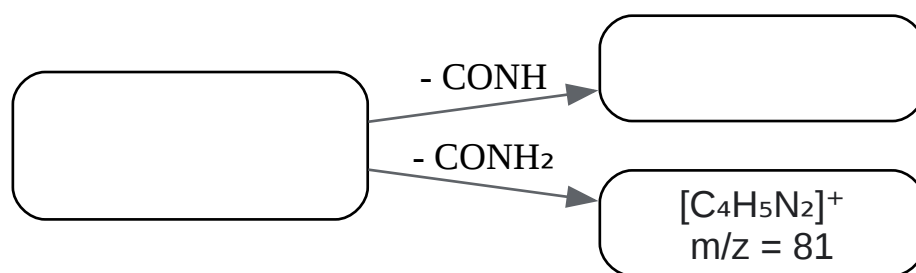
Proposed Fragmentation Pathway:

Upon electron ionization, **1-Carbamoyl-3-methylpyrazole** will form a molecular ion ($[M]^+$) with an m/z of 125. The primary fragmentation is expected to be the cleavage of the N-C bond of the carbamoyl group, a common fragmentation pathway for N-acyl heterocycles.^[7] This would lead to the loss of a carbamoyl radical ($\bullet\text{CONH}$) or a neutral carbamoyl isocyanate molecule, resulting in a fragment ion corresponding to the 3-methylpyrazole cation at m/z 82. Subsequent fragmentation of the pyrazole ring can also occur.

Experimental Protocol for Mass Spectrometry (EI-MS):

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- **Ionization:** Use a standard electron ionization source (typically 70 eV).
- **Analysis:** Analyze the resulting ions using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions and generate a mass spectrum, which is a plot of relative abundance versus mass-to-charge ratio (m/z).

Visualization of Proposed Fragmentation Pathway:



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Caption: Proposed primary fragmentation of **1-Carbamoyl-3-methylpyrazole** in EI-MS.

Conclusion

This technical guide provides a detailed prediction and interpretation of the NMR, IR, and MS spectra of **1-Carbamoyl-3-methylpyrazole**. While based on the analysis of analogous structures, the data presented herein serves as a robust framework for the spectroscopic characterization of this compound. Experimental verification of these predictions is recommended for definitive structural confirmation. The provided protocols offer a standardized approach for data acquisition, ensuring consistency and reliability in a research setting.

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- To cite this document: BenchChem. [Spectroscopic Data for 1-Carbamoyl-3-methylpyrazole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215423/docs#spectroscopic-data-for-1-carbamoyl-3-methylpyrazole-a-technical-guide\]](https://www.benchchem.com/product/b1215423/docs#spectroscopic-data-for-1-carbamoyl-3-methylpyrazole-a-technical-guide)

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